

Technical Guide: Physicochemical Properties and Synthetic Applications of 3-Bromomethylpyridine Hydrobromide

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Compound of Interest

Compound Name: 3-Bromomethylpyridine hydrobromide

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Introduction

3-Bromomethylpyridine hydrobromide is a pivotal heterocyclic building block in organic synthesis, particularly valued in the development of novel pharmaceutical agents and other specialty chemicals. Its reactivity, stemming from the bromomethyl group attached to the pyridine ring, allows for its versatile use as a precursor in the formation of a wide array of more complex molecules. This technical guide provides an in-depth overview of the melting point of **3-bromomethylpyridine hydrobromide**, a critical parameter for its identification and quality control. Furthermore, it outlines a detailed experimental protocol for melting point determination and illustrates a common synthetic workflow involving this compound.

Core Physicochemical Data

The melting point of **3-bromomethylpyridine hydrobromide** is a key indicator of its purity. A sharp melting range typically signifies a high-purity compound. The data below has been compiled from various chemical suppliers and literature sources.

Property	Value	References
Melting Point	150 °C	[1]
Melting Point Range	150-155 °C	[2]
Molecular Formula	C ₆ H ₆ BrN · HBr	[1] [2]
Molecular Weight	252.93 g/mol	[2] [3]
CAS Number	4916-55-6	[1] [2]
Appearance	White to almost white powder or crystals	[1]

Experimental Protocol: Melting Point Determination

The following is a standardized procedure for the accurate determination of the melting point of **3-bromomethylpyridine hydrobromide** using a modern digital melting point apparatus.

Objective: To determine the melting point range of a solid sample of **3-bromomethylpyridine hydrobromide**.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar digital instrument)
- Capillary tubes (sealed at one end)
- **3-Bromomethylpyridine hydrobromide** sample
- Spatula
- Mortar and pestle (optional, if the sample is not a fine powder)
- Safety goggles
- Lab coat

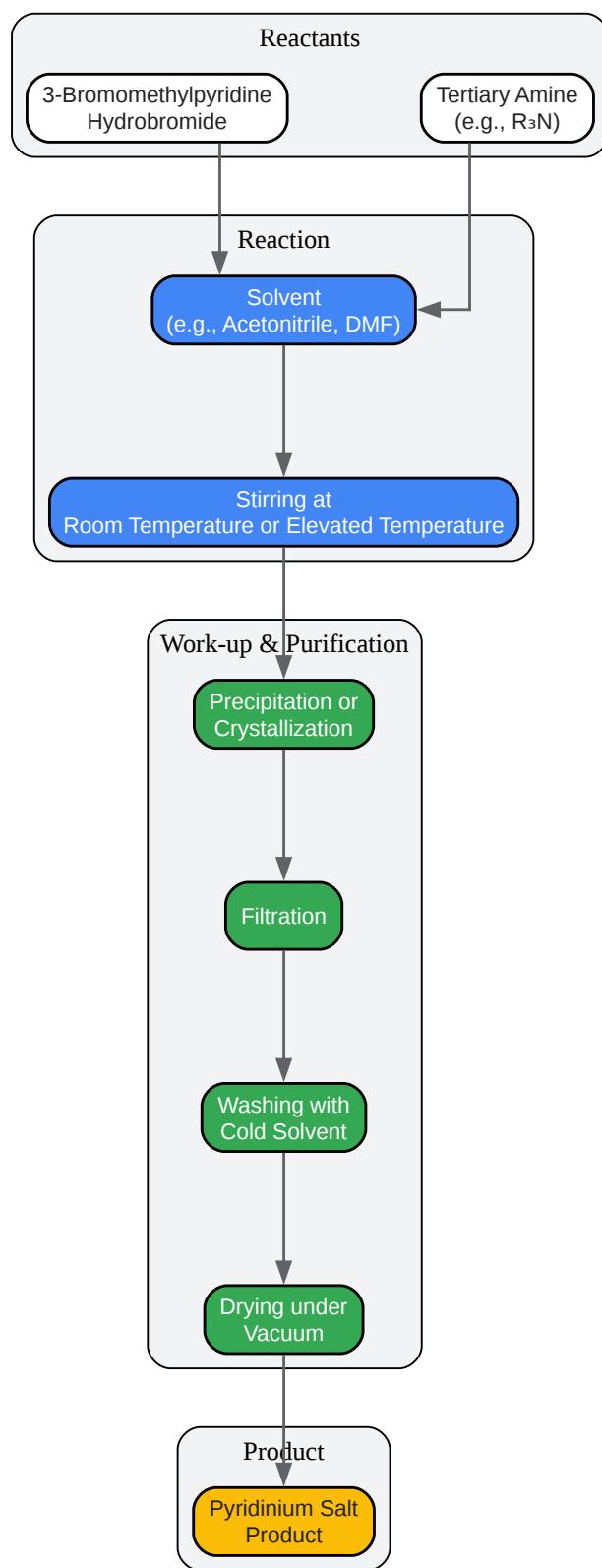
Procedure:

- Sample Preparation:
 - Ensure the **3-bromomethylpyridine hydrobromide** sample is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.
 - Tap the open end of a capillary tube into the powdered sample to pack a small amount of the solid into the tube.
 - Invert the capillary tube and tap the sealed end gently on a hard surface to pack the sample tightly into the bottom. The packed sample height should be approximately 2-3 mm.[4]
- Apparatus Setup:
 - Turn on the melting point apparatus and allow it to stabilize.
 - If the approximate melting point is known (around 150-155 °C), set the plateau temperature to approximately 20 °C below the expected melting point.
 - Set the heating rate (ramp rate) to 1-2 °C per minute to ensure thermal equilibrium and an accurate reading.[5]
- Measurement:
 - Carefully insert the packed capillary tube into the heating block of the apparatus.
 - Begin the heating program.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
 - Continue to observe and record the temperature at which the last solid crystal melts into a clear liquid (the end of the melting range).[6]
- Post-Measurement:

- Turn off the apparatus and allow it to cool down.
- Dispose of the used capillary tube in the designated glass waste container.
- Record the observed melting point range in your laboratory notebook. For high accuracy, it is recommended to perform the measurement in triplicate and report the average.

Synthetic Workflow: Quaternization of a Tertiary Amine

3-Bromomethylpyridine hydrobromide is frequently employed as an alkylating agent in the synthesis of pyridinium salts. These salts are a common structural motif in many biologically active compounds. The following diagram illustrates the general workflow for the synthesis of a pyridinium salt via the quaternization of a tertiary amine with **3-bromomethylpyridine hydrobromide**. Pyridine and dihydropyridine scaffolds play an expanding role in drug design, appearing in numerous FDA-approved pharmaceuticals.^{[7][8]} The synthesis of pyridinium salts is a key step in the development of new therapeutic agents.^{[9][10]}



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Caption: General workflow for the synthesis of a pyridinium salt.

Conclusion

This technical guide provides essential information on the melting point of **3-bromomethylpyridine hydrobromide**, a fundamental property for its characterization. The detailed experimental protocol for melting point determination offers a reliable method for researchers to verify the purity of their samples. Furthermore, the illustrated synthetic workflow highlights a key application of this versatile reagent in the synthesis of pyridinium salts, which are of significant interest in medicinal chemistry and drug development.[1][9][11]

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